

# Safeguarding Your Research: A Comprehensive Guide to Handling Laurinterol

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Laurinterol**, a bioactive sesquiterpenoid.[1] Adherence to these procedural steps is critical for minimizing risk and ensuring operational integrity.

### **Laurinterol**: Hazard Identification and Safety Data

Understanding the chemical and physical properties of **Laurinterol** is the first step in safe handling. This substance presents multiple hazards that must be respected in all laboratory operations.

Quantitative Data Summary



Property	Value	Source
Chemical Formula	C15H19BrO	[1][2]
Molecular Weight	295.22 g/mol	[1][2]
Appearance	Solid (Appearance may vary)	N/A
CAS Number	10539-87-4	[1][2]
Storage Conditions	Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C. Keep dry and in the dark.	[2]
Solubility	Soluble in DMSO and Ethanol	N/A

#### **Hazard Classification**

**Laurinterol** is classified with the following hazards according to the Globally Harmonized System (GHS).

Hazard Statement	Description	
H302	Harmful if swallowed	
H315	Causes skin irritation	
H317	May cause an allergic skin reaction	
H318	Causes serious eye damage	
H370	Causes damage to organs (Central nervous system, Blood) if swallowed	
H371	May cause damage to organs (Respiratory system) if swallowed	
H400	Very toxic to aquatic life	
H412	Harmful to aquatic life with long lasting effects	





### **Personal Protective Equipment (PPE) Protocol**

A multi-layered approach to PPE is mandatory when handling **Laurinterol** to prevent exposure through skin contact, eye contact, or inhalation.[3][4]

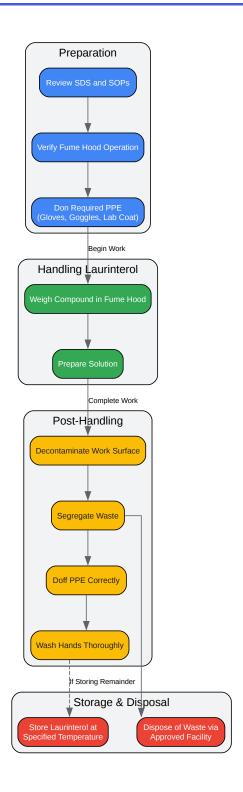
- Body Protection: A full-length laboratory coat must be worn and kept fastened.[4] For procedures with a high risk of splashing, a chemical-resistant apron should be worn over the lab coat.[4]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile) confirmed to be impervious to
  the solvent used for Laurinterol.[3] Gloves should be inspected before use and changed
  frequently, especially if contact with the substance is suspected.[4]
- Eye and Face Protection: Chemical safety goggles that provide a complete seal around the eyes are required.[5] If there is a significant splash hazard, a face shield must be worn in addition to safety goggles.[5][6]
- Respiratory Protection: If handling the compound as a powder or creating aerosols, work
  must be conducted in a certified chemical fume hood. If a fume hood is not available, a
  NIOSH-approved respirator appropriate for organic vapors and particulates may be required.
  [4]

## Operational Plan: Safe Handling and Storage

A systematic workflow minimizes the risk of exposure and contamination.

Experimental Workflow for Handling Laurinterol





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